

Solcitinib temperature sensitivity storage handling

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Compound Focus: Solcitinib

CAS No.: 1206163-45-2

Cat. No.: S543558

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Storage and Handling Guidelines

The table below summarizes the available storage information for **Solcitinib**:

Form	Recommended Storage	Additional Notes
Powder	-20°C [1]	Stable for 3 years [1].

| **Solution (DMSO)** | -80°C: 2 years -20°C: 1 year [1] | Hygroscopic DMSO significantly impacts solubility; use newly opened DMSO [1]. || **General Handling** | Keep container tightly sealed in a cool, well-ventilated area. Keep away from direct sunlight and sources of ignition [2]. | Avoid dust and aerosol formation. Use only in areas with appropriate exhaust ventilation [2]. |

How to Address the Lack of Stability Data

The available data is limited to supplier recommendations for long-term storage under specific conditions [2] [1]. Comprehensive stability profiles, including short-term stability at room temperature, effects of multiple freeze-thaw cycles, or stability in reconstituted solutions, are not found in the public domain. Here is a guide on how to proceed:

- **Consult Official Sources:** Directly contact the compound supplier for any available Certificate of Analysis (CoA) or detailed technical data sheets, which often contain stability information [3].
- **Design Stability-Indicating Methods:** Develop and validate analytical methods (e.g., HPLC, UPLC) to monitor the integrity and concentration of **Solcitinib** in your specific solutions over time.
- **Conduct In-Lab Stability Studies:** Design experiments to determine the short-term stability of your working solutions. A general workflow is provided below.

Experimental Workflow for In-Lab Stability Testing

You can adapt this general protocol to assess the stability of **Solcitinib** in your specific experimental solutions (e.g., cell culture media, buffers).

Objective: To determine the short-term stability of a **Solcitinib** working solution under typical laboratory handling conditions.

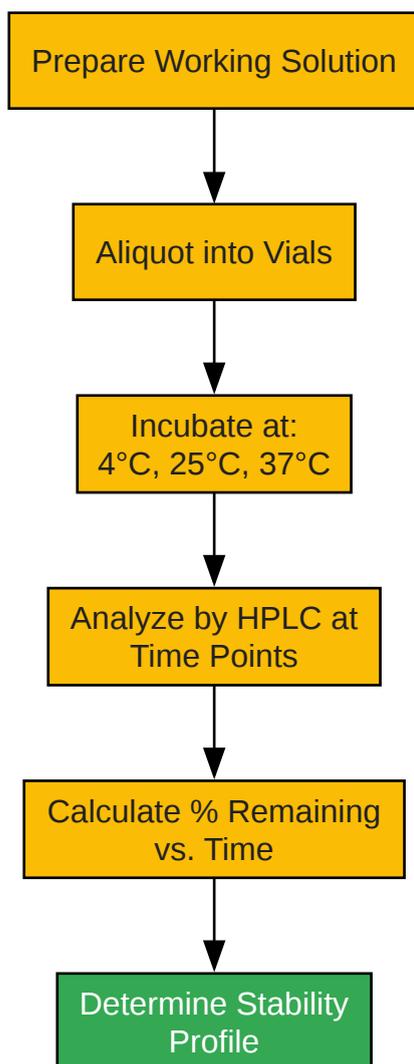
Materials:

- **Solcitinib** stock solution (e.g., in DMSO)
- Solvent for dilution (e.g., PBS, cell culture media)
- Analytical instrument (e.g., HPLC system with a UV detector)
- Controlled temperature environments (e.g., 4°C, room temperature, 37°C water bath)

Procedure:

- **Solution Preparation:** Prepare a working solution of **Solcitinib** at a concentration relevant to your experiments.
- **Sample Aliquoting:** Divide the solution into multiple vials.
- **Incubation:** Place vials at different temperatures (e.g., 4°C, room temperature ~25°C, 37°C) for various time points (e.g., 0, 1, 2, 4, 8, 24 hours).
- **Analysis:** At each time point, analyze an aliquot using your validated HPLC method to measure the remaining concentration of the intact compound.
- **Data Analysis:** Plot the percentage of remaining **Solcitinib** against time for each temperature condition to determine the degradation rate.

The following diagram illustrates this experimental workflow:



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Key Takeaways for Researchers

- **Adhere to Supplier Storage Guidelines:** For long-term storage of **Solcitinib** powder and stock solutions, strictly follow the recommended conditions of -20°C and -80°C, respectively [1].
- **Establish Internal Protocols:** In the absence of public data, generating your own stability data for specific working solutions is essential for experimental reproducibility and integrity.
- **Document Handling Procedures:** Meticulously record the storage time, temperature, and freeze-thaw cycles for all **Solcitinib** solutions used in your experiments.

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References

1. Solcitinib (GSK-2586184) | JAK1 Inhibitor [medchemexpress.com]
2. Solcitinib (GLPG0778) |1206163-45-2|MSDS [dcchemicals.com]
3. Stability of thermolabile drugs at room temperature. A review [sciencedirect.com]

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